

# Personal protective equipment for handling 4-Pyridin-3-ylaniline

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## Compound of Interest

Compound Name: 4-Pyridin-3-ylaniline

Cat. No.: B1331142

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## Essential Safety and Handling Guide for 4-Pyridin-3-ylaniline

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This document provides critical safety and logistical information for the handling, storage, and disposal of **4-Pyridin-3-ylaniline**. The following procedures are designed to ensure the safety of laboratory personnel and to minimize environmental impact.

## Hazard Identification and Personal Protective Equipment (PPE)

**4-Pyridin-3-ylaniline** is classified with several hazards that necessitate stringent safety protocols. The Globally Harmonized System (GHS) classifications for this compound are summarized below.<sup>[1]</sup> Personnel must be equipped with the appropriate Personal Protective Equipment (PPE) at all times when handling this chemical.

## GHS Hazard Classification

Hazard Class	Hazard Statement
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed[1]
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation[1]
Serious Eye Damage/Eye Irritation (Category 2A)	H319: Causes serious eye irritation[1]
Acute Toxicity, Inhalation (Category 4)	H332: Harmful if inhaled
Specific target organ toxicity — Single exposure (Category 3), Respiratory tract irritation	H335: May cause respiratory irritation[1]

## Recommended Personal Protective Equipment (PPE)

Protection Type	Specification
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) approved standards.
Skin Protection	Wear chemical-resistant gloves (e.g., Butyl rubber, Nitrile rubber) inspected prior to use. Wear a lab coat or other impervious protective clothing.[2]
Respiratory Protection	If engineering controls are not sufficient to maintain airborne concentrations below exposure limits, use a full-face respirator with an appropriate cartridge.
Hand Protection	Handle with gloves that have been inspected prior to use. Wash and dry hands after handling. [2]

## Safe Handling and Storage Procedures

Proper handling and storage are paramount to prevent accidental exposure and maintain the integrity of the compound.

## Operational Plan: Step-by-Step Handling Protocol

- Preparation: Before handling, ensure that an emergency eyewash station and safety shower are readily accessible.
- Ventilation: Always handle **4-Pyridin-3-ylaniline** in a well-ventilated area, preferably within a certified laboratory chemical fume hood.[\[2\]](#)
- Avoiding Contamination: Avoid contact with skin, eyes, and clothing.[\[2\]](#) Avoid formation of dust and aerosols.[\[2\]](#)
- Weighing and Transfer: When weighing or transferring the solid, use non-sparking tools to prevent ignition sources.[\[2\]](#)
- Personal Hygiene: Do not eat, drink, or smoke in the work area. Wash hands thoroughly after handling.

## Storage Plan

Condition	Requirement
Container	Store in a tightly closed container. <a href="#">[2]</a>
Environment	Keep in a dry, cool, and well-ventilated place. <a href="#">[2]</a>
Incompatibilities	Store away from incompatible materials such as strong oxidizing agents. <a href="#">[2]</a>
Labeling	Ensure containers are clearly labeled with the chemical name and associated hazards.

## Emergency and Disposal Procedures

Immediate and appropriate response to spills, exposures, and waste disposal is critical.

## Emergency Response

Situation	Procedure
Skin Contact	Immediately remove contaminated clothing. Wash off with soap and plenty of water. Consult a doctor. <a href="#">[2]</a>
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Consult a doctor. <a href="#">[2]</a>
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Consult a doctor immediately. <a href="#">[2]</a>
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Call a doctor or Poison Control Center immediately. <a href="#">[2]</a>
Spill	Evacuate personnel to a safe area. Wear appropriate PPE. Absorb with an inert dry material and place in a suitable, closed container for disposal. <a href="#">[2]</a>

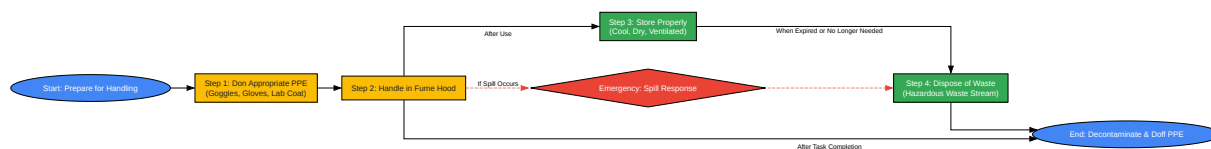
## Disposal Plan

Waste material should be considered hazardous. Dispose of in accordance with local, state, and federal regulations.

- **Waste Collection:** Collect waste **4-Pyridin-3-ylaniline** and any contaminated materials in a sealed, labeled, and compatible container.
- **Disposal Method:** The material can be disposed of by a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[\[2\]](#)
- **Container Disposal:** Empty containers can be triply rinsed (or equivalent) and offered for recycling or reconditioning. Alternatively, puncture the packaging to make it unusable for

other purposes and then dispose of it in a sanitary landfill.[2]

## Visual Workflow for Safe Handling



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Caption: Logical workflow for the safe handling of **4-Pyridin-3-ylaniline**.

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## References

- 1. 4-(Pyridin-3-yl)aniline | C<sub>11</sub>H<sub>10</sub>N<sub>2</sub> | CID 459522 - PubChem [pubchem.ncbi.nlm.nih.gov]
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